

# A Technical Guide to Boc-Cys(Npys)-OH: Commercial Availability, Synthesis, and Applications

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## Compound of Interest

Compound Name: Boc-Cys(Npys)-OH

Cat. No.: B558590

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of N $\alpha$ -Boc-S-(3-nitro-2-pyridylthio)-L-cysteine (**Boc-Cys(Npys)-OH**), a critical reagent in peptide chemistry and drug development. This document details its commercial availability, key chemical properties, and established experimental protocols for its application in solid-phase peptide synthesis (SPPS), the formation of unsymmetrical disulfide bonds, and its role in immunological studies.

## Commercial Availability and Suppliers

**Boc-Cys(Npys)-OH** is readily available from a variety of chemical suppliers catering to the research and pharmaceutical industries. The purity and available quantities can vary between suppliers, and it is recommended to request lot-specific data for critical applications.

Table 1: Prominent Suppliers of **Boc-Cys(Npys)-OH**

Supplier	Purity	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
Sigma-Aldrich	≥99.0% (TLC)	76880-29-0	C <sub>13</sub> H <sub>17</sub> N <sub>3</sub> O <sub>6</sub> S <sub>2</sub>	375.42
Bachem	---	---	---	375.43 <sup>[1]</sup>
Advanced ChemTech	---	76880-29-0	---	---
ChemScene	≥98%	76880-29-0	C <sub>13</sub> H <sub>17</sub> N <sub>3</sub> O <sub>6</sub> S <sub>2</sub>	375.42
Santa Cruz Biotechnology	---	76880-29-0	C <sub>13</sub> H <sub>17</sub> N <sub>3</sub> O <sub>6</sub> S <sub>2</sub>	375.42
Dabos	---	76880-29-0	C <sub>13</sub> H <sub>17</sub> N <sub>3</sub> O <sub>6</sub> S <sub>2</sub>	375.43 <sup>[2]</sup>

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **Boc-Cys(Npys)-OH** is essential for its proper handling, storage, and application in chemical reactions.

Table 2: Key Physicochemical Data for **Boc-Cys(Npys)-OH**

Property	Value	Reference
Appearance	White solid	[1]
Melting Point	~160 °C (decomposition)	
Optical Activity	$[\alpha]_{20/D} -94 \pm 5^\circ$ , c = 1% in methanol	
Storage Temperature	2-8°C	---
Solubility	Soluble in organic solvents like DMF and NMP	[3]
Stability	Stable in trifluoroacetic acid (TFA):CH <sub>2</sub> Cl <sub>2</sub> (1:1) and anhydrous hydrogen fluoride (HF).[2][4] Unstable to piperidine.[5]	[2][4][5]

## Core Applications and Experimental Protocols

**Boc-Cys(Npys)-OH** is a versatile reagent with primary applications in peptide synthesis, particularly for the directed formation of disulfide bonds.

### Solid-Phase Peptide Synthesis (SPPS)

In SPPS, **Boc-Cys(Npys)-OH** is a crucial building block for introducing a cysteine residue with a protected thiol group that can be selectively activated for disulfide bond formation. Due to the lability of the Npys group to piperidine, it is typically incorporated at the N-terminus of a peptide synthesized using Fmoc-based chemistry.[5] However, it is fully compatible with Boc-based SPPS strategies.[6][7]

This protocol outlines the manual coupling of **Boc-Cys(Npys)-OH** to a resin-bound peptide.

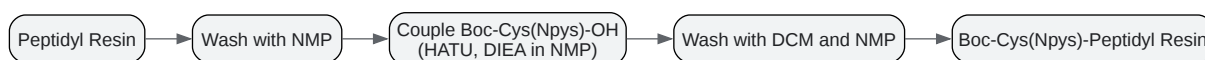
Materials:

- Peptidyl resin (25 μmol)
- **Boc-Cys(Npys)-OH** (93.5 mg, 10 equiv.)

- HATU (90.3 mg, 9.5 equiv.)
- DIEA (87  $\mu$ L, 20 equiv.)
- N-Methyl-2-pyrrolidone (NMP)
- Dichloromethane (DCM)

Procedure:

- Wash the 25  $\mu$ mol of peptidyl resin with 3 mL of NMP.
- Prepare a coupling solution by dissolving **Boc-Cys(Npys)-OH**, HATU, and DIEA in 2.5 mL of NMP to a final concentration of 100 mM **Boc-Cys(Npys)-OH**.
- Add the coupling solution to the resin and stir the reactor for 4 hours.
- Drain the reactor and wash the resin with DCM (3 x 3 mL, 30 s each) and NMP (3 x 3 mL, 30 s each).



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**Figure 1:** Workflow for coupling **Boc-Cys(Npys)-OH** in SPPS.

## Formation of Unsymmetrical Disulfide Bonds

A primary application of **Boc-Cys(Npys)-OH** is the formation of unsymmetrical disulfide bonds. The Npys group acts as a thiol-activating group, reacting selectively with a free thiol from another molecule (e.g., a peptide, protein, or small molecule) to form a stable disulfide linkage. [2][4] This reaction is efficient over a wide pH range.[4]

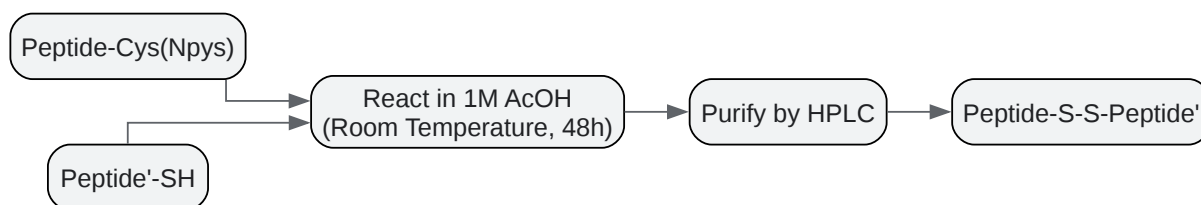
This protocol describes the reaction between a peptide containing a Cys(Npys) residue and another peptide with a free cysteine.

Materials:

- Ac-Cys(Npys)-Peptide-NH<sub>2</sub> (e.g., Ac-Cys(Npys)-Gly-Glu(OBzl)-Gln-His(Tos)-His(Tos)-Pro-Gly-Gly-Gly-Ala-Lys[Z(Cl)]-Gln-Ala-NH<sub>2</sub>) (10 μmol)
- Ac-Peptide-Cys-NH<sub>2</sub> (e.g., Ac-Gly-Glu(OBzl)-Gln-His(Tos)-His(Tos)-Pro-Gly-Gly-Gly-Ala-Lys[Z(Cl)]-Gln-Cys-NH<sub>2</sub>) (10 μmol)
- 1 M Acetic Acid (AcOH)

Procedure:

- Dissolve the Cys(Npys)-containing peptide (16 mg, ~10 μmol) and the free thiol-containing peptide (14 mg, ~10 μmol) in 2.0 mL of 1 M AcOH.
- Allow the reaction to proceed for 48 hours at room temperature.
- Monitor the reaction progress by analytical HPLC. The reaction is expected to be >90% complete after 21 hours.
- Purify the heterodimeric disulfide product by preparative HPLC.



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**Figure 2:** General workflow for unsymmetrical disulfide bond formation.

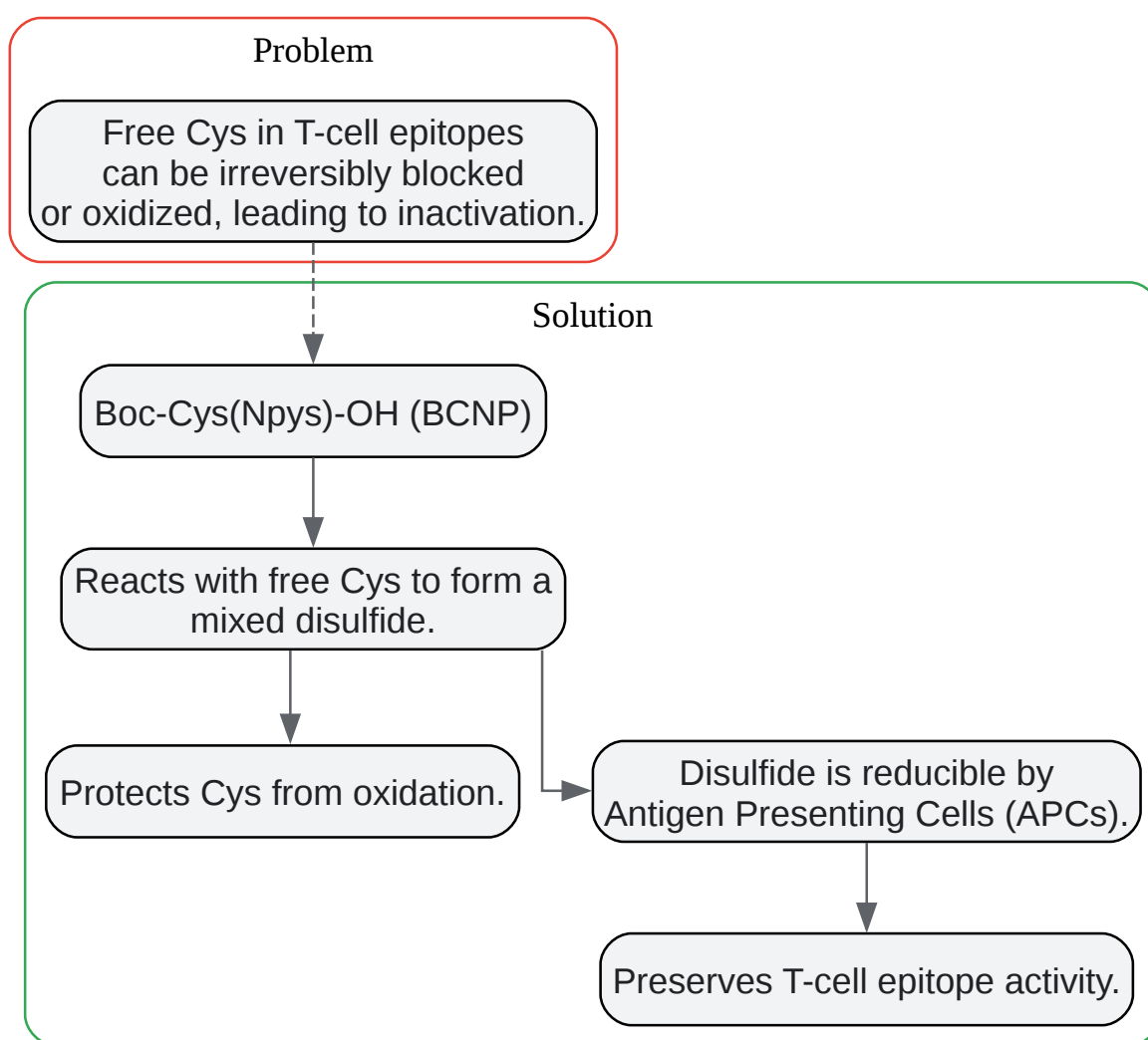
## Native Chemical Ligation (NCL)

In the field of chemical protein synthesis, **Boc-Cys(Npys)-OH** can be utilized to introduce an N-terminal cysteine residue, a prerequisite for native chemical ligation. NCL allows for the assembly of large proteins from smaller, unprotected peptide fragments.[8] The Cys(Npys) residue can be converted to a free cysteine on the solid support prior to cleavage or after, depending on the overall synthetic strategy.

## Identification of T-Cell Epitopes

**Boc-Cys(Npys)-OH** serves as a valuable reagent for studying thiol-containing T-cell epitopes. Some epitopes lose their activity when their free thiol groups are irreversibly blocked. By reacting free cysteines with **Boc-Cys(Npys)-OH**, a disulfide-like moiety is formed. This modification protects the cysteine from oxidation while being susceptible to reduction by antigen-presenting cells, which is necessary for the activity of thiol-dependent T-cell epitopes.

[9]



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**Figure 3:** Logic for using **Boc-Cys(Npys)-OH** in T-cell epitope identification.

## Conclusion

**Boc-Cys(Npys)-OH** is an indispensable tool for chemists and biologists engaged in peptide and protein research and development. Its commercial availability and well-documented utility in forming specific disulfide bonds make it a reagent of choice for constructing complex biomolecules with defined structures and functions. The experimental protocols and workflows provided in this guide offer a starting point for the successful application of this versatile compound in the laboratory.

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